

An In-depth Technical Guide to TMPyP4 Tosylate: Solubility and Stability

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Compound of Interest

Compound Name: *TMPyP4 tosylate*

Cat. No.: *B15603918*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **TMPyP4 tosylate**, a widely studied G-quadruplex stabilizer and telomerase inhibitor. The information herein is intended to support researchers, scientists, and drug development professionals in the effective use of this compound in a laboratory setting.

Core Properties of TMPyP4 Tosylate

Property	Value
Chemical Name	5,10,15,20-Tetrakis(1-methylpyridinium-4-yl)porphyrin tetra(p-toluenesulfonate)
Synonyms	TMP-1363, TMPyP4 4-methylbenzenesulfonate
CAS Number	36951-72-1
Molecular Formula	C ₇₂ H ₆₆ N ₈ O ₁₂ S ₄
Molecular Weight	1363.6 g/mol
Appearance	Dark red to dark purple crystalline solid

Solubility Data

TMPyP4 tosylate exhibits solubility in a range of aqueous and organic solvents. The following table summarizes key solubility data for common laboratory solvents.

Solvent	Concentration	Remarks
Water	up to 100 mM	[1]
Water	68.18 mg/mL (50 mM)	[2]
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	[3] [4]
PBS	7.14 mg/mL (5.24 mM)	May require sonication and warming to 60°C to achieve clear solution. [5]
In vivo formulation 1	≥ 1 mg/mL (0.73 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. [5]
In vivo formulation 2	≥ 1 mg/mL (0.73 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline). [5]

Stability Profile

The stability of **TMPyP4 tosylate** is crucial for its handling, storage, and experimental application. The compound's stability is influenced by factors such as temperature, light, and pH.

Condition	Stability	Storage Recommendation
Solid (Crystalline)	Stable for ≥ 4 years at -20°C . [3][4]	Store at -20°C in a dark, desiccated environment.[1] Can be shipped at room temperature.
Stock Solutions (in solvent)	Up to 1 year at -80°C ; 1 month at -20°C . [6]	Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Solutions	Not recommended for storage for more than one day. [3][4]	Prepare fresh for each experiment.
Light Sensitivity	Reported to be light-sensitive. [1]	Store in the dark.

Experimental Protocols

Detailed methodologies are critical for reproducible research. The following are standard protocols that can be adapted for determining the solubility and stability of **TMPyP4 tosylate**.

Protocol 1: Determination of Aqueous Solubility via the Shake-Flask Method

This protocol is a widely accepted method for determining the thermodynamic solubility of a compound.

- Preparation of Saturated Solution:
 - Add an excess amount of **TMPyP4 tosylate** crystalline solid to a known volume of the desired aqueous solvent (e.g., purified water, PBS pH 7.2) in a glass flask. The presence of undissolved solid is essential.
 - Seal the flask and agitate it at a constant temperature (e.g., 25°C or 37°C) using a shaker bath for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- After the incubation period, allow the suspension to settle.
- Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred.
- Filter the aliquot through a 0.22 μm filter to remove any remaining undissolved solid.
- Concentration Analysis:
 - Quantify the concentration of **TMPyP4 tosylate** in the filtrate using a validated analytical method, such as UV-Vis spectrophotometry (measuring absorbance at its λ_{max} , ~423 nm) or High-Performance Liquid Chromatography (HPLC).
 - Prepare a standard curve with known concentrations of **TMPyP4 tosylate** to accurately determine the concentration of the saturated solution.
- Data Reporting:
 - The determined concentration represents the solubility of **TMPyP4 tosylate** in the tested solvent at the specified temperature.

Protocol 2: Assessment of Photostability (Adapted from ICH Q1B Guidelines)

This protocol provides a framework for evaluating the stability of **TMPyP4 tosylate** upon exposure to light.

- Sample Preparation:
 - Prepare solutions of **TMPyP4 tosylate** in a relevant solvent (e.g., water or PBS) at a known concentration.
 - Prepare a solid sample by spreading a thin layer of the crystalline powder in a suitable container.
 - For each condition, prepare a corresponding control sample wrapped in aluminum foil to protect it from light.

- Light Exposure:
 - Place the samples in a photostability chamber equipped with a light source that meets ICH Q1B guidelines (e.g., a xenon lamp or a combination of cool white fluorescent and near-UV lamps).^{[5][7]}
 - Expose the samples to a total illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.^[5]
- Analysis:
 - After the exposure period, analyze both the light-exposed and control samples.
 - For solutions, quantify the remaining **TMPyP4 tosylate** concentration and analyze for the presence of degradation products using a stability-indicating HPLC method.
 - For the solid sample, observe any changes in physical appearance (e.g., color) and assess purity by a suitable analytical method.
- Evaluation:
 - Compare the results from the light-exposed samples to the dark controls to determine the extent of photodegradation.

Protocol 3: Evaluation of pH Stability

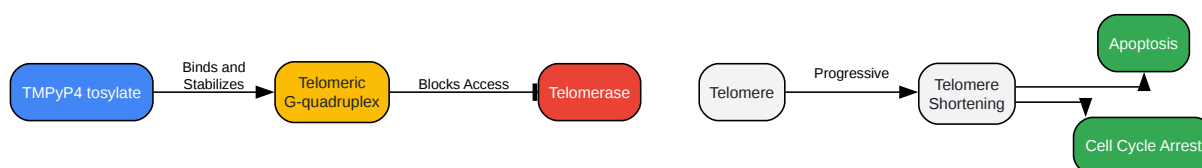
This protocol outlines a general procedure to assess the stability of **TMPyP4 tosylate** across a range of pH values.

- Buffer Preparation:
 - Prepare a series of buffers covering the desired pH range (e.g., pH 2, 4, 7, 9, and 12).
- Sample Incubation:
 - Prepare solutions of **TMPyP4 tosylate** in each buffer at a specific concentration.
 - Incubate these solutions at a constant temperature (e.g., 37°C).

- Time-Point Analysis:
 - At various time points (e.g., 0, 2, 4, 8, 24, and 48 hours), withdraw an aliquot from each solution.
 - Immediately analyze the aliquots by a stability-indicating HPLC method to determine the concentration of **TMPyP4 tosylate** remaining.
- Data Analysis:
 - Plot the concentration of **TMPyP4 tosylate** as a function of time for each pH.
 - Determine the degradation rate constant and half-life at each pH to characterize the stability profile.

Signaling Pathways and Experimental Workflows

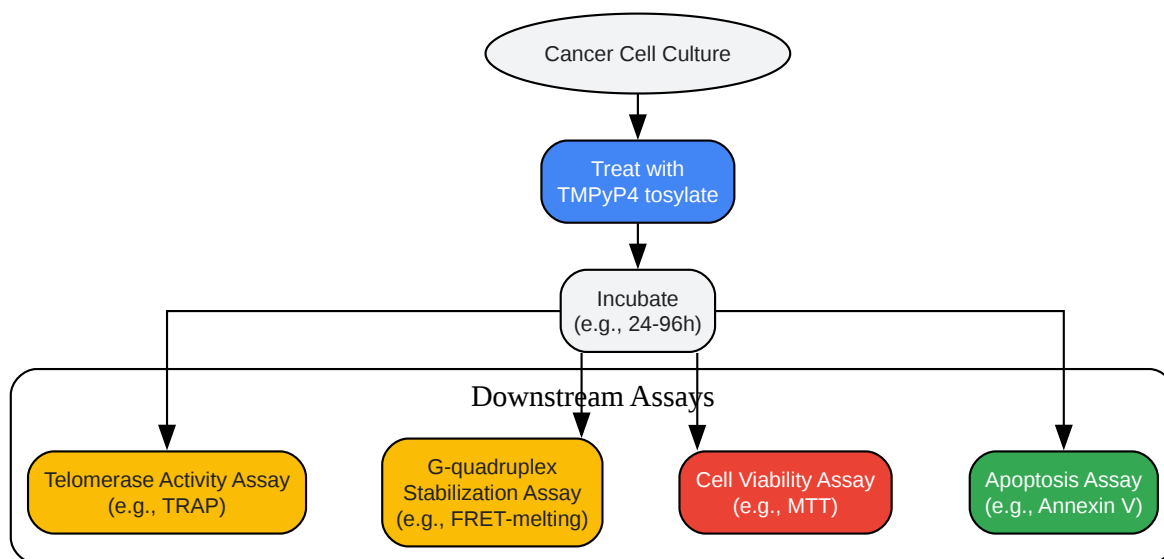
TMPyP4 tosylate is primarily known for its role as a telomerase inhibitor through the stabilization of G-quadruplex structures in telomeric DNA. This mechanism can lead to cell cycle arrest and apoptosis in cancer cells.



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*Mechanism of **TMPyP4 tosylate** as a telomerase inhibitor.*

An experimental workflow to investigate the cellular effects of **TMPyP4 tosylate** as a G-quadruplex stabilizer would typically involve treating cancer cells with the compound and then assessing various cellular and molecular endpoints.



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- To cite this document: BenchChem. [An In-depth Technical Guide to TMPyP4 Tosylate: Solubility and Stability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15603918/docs#an-in-depth-technical-guide-to-tmpyp4-tosylate-solubility-and-stability\]](https://www.benchchem.com/product/b15603918/docs#an-in-depth-technical-guide-to-tmpyp4-tosylate-solubility-and-stability)

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